

6-(Hydroxymethyl)pyridin-2-ol molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-(Hydroxymethyl)pyridin-2-ol

Cat. No.: B1322426

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Technical Guide: 6-(Hydroxymethyl)pyridin-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties, a representative synthetic protocol, and an analytical methodology for **6-(Hydroxymethyl)pyridin-2-ol**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Core Data Presentation

The fundamental molecular properties of **6-(Hydroxymethyl)pyridin-2-ol** are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NO ₂	[1]
Molecular Weight	125.13 g/mol	[1]

Experimental Protocols

The following sections detail a representative protocol for the synthesis and analysis of **6-(Hydroxymethyl)pyridin-2-ol**. These methods are based on established principles for the synthesis and analysis of pyridine derivatives.

Synthesis of 6-(Hydroxymethyl)pyridin-2-ol

This protocol describes a plausible method for the synthesis of **6-(Hydroxymethyl)pyridin-2-ol** starting from 2-bromo-6-(hydroxymethyl)pyridine.

Materials:

- 2-bromo-6-(hydroxymethyl)pyridine
- Sodium hydroxide (NaOH)
- Water (H₂O)
- Dioxane
- Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 2-bromo-6-(hydroxymethyl)pyridine in a 1:1 mixture of dioxane and water.
- **Hydrolysis:** Add an excess of sodium hydroxide to the solution. Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Neutralize the solution with concentrated hydrochloric acid to a pH of approximately 7.
- **Extraction:** Extract the aqueous solution three times with ethyl acetate.
- **Drying and Filtration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent.

- Purification: Concentrate the filtrate under reduced pressure to obtain the crude product. Purify the crude product by column chromatography on silica gel to yield pure **6-(Hydroxymethyl)pyridin-2-ol**.

Analytical Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a standard method for the analysis of **6-(Hydroxymethyl)pyridin-2-ol** using GC-MS. Gas chromatography is a common technique for the analysis of pyridine and its derivatives.

Instrumentation and Conditions:

- Gas Chromatograph: Agilent GC system or equivalent, equipped with a mass selective detector.
- Column: DB-1 (30 m × 250 µm × 0.25 µm) capillary column or equivalent.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp: 10°C/min to 240°C.
 - Hold: 5 minutes at 240°C.
- MS Detector:
 - Transfer Line Temperature: 250°C.
 - Ion Source Temperature: 230°C.
 - Electron Ionization (EI) at 70 eV.

- Scan Range: 40-400 m/z.

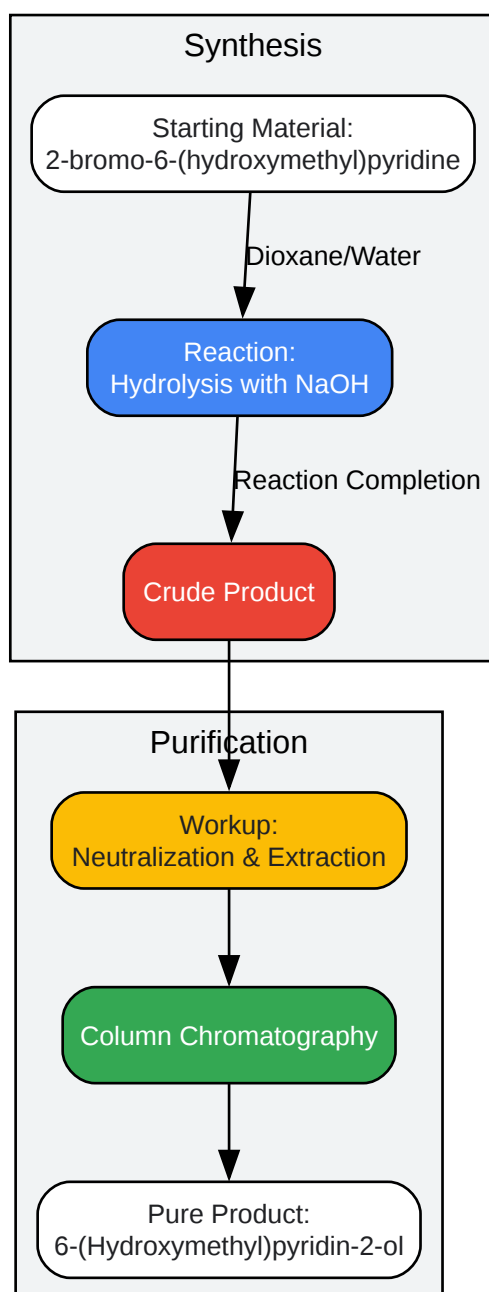
Sample Preparation:

- Prepare a stock solution of the synthesized **6-(Hydroxymethyl)pyridin-2-ol** in methanol at a concentration of 1 mg/mL.
- Prepare a series of dilutions for calibration.
- Inject 1 µL of the sample into the GC-MS.

Visualizations

Synthetic Workflow for 6-(Hydroxymethyl)pyridin-2-ol

The following diagram illustrates the key steps in the synthesis and purification of **6-(Hydroxymethyl)pyridin-2-ol**.



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Caption: Synthetic Workflow Diagram

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References

- 1. scbt.com [scbt.com]
- To cite this document: BenchChem. [6-(Hydroxymethyl)pyridin-2-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1322426#6-hydroxymethyl-pyridin-2-ol-molecular-weight-and-formula]

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